

Safe Disposal of 3,5-Dihydroxybenzyl Alcohol: A Procedural Guide

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzyl alcohol

Cat. No.: B135415

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **3,5-Dihydroxybenzyl alcohol** (CAS No. 29654-55-5), also known as 5-(Hydroxymethyl)resorcinol.

Immediate Safety and Handling Precautions

Before handling **3,5-Dihydroxybenzyl alcohol**, it is crucial to be aware of its potential hazards. This chemical is classified as hazardous, causing skin irritation, serious eye irritation, and possible respiratory irritation.^{[1][2]} Adherence to the following safety protocols is mandatory:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including protective gloves, clothing, and eye/face protection.^{[1][2][3]} A dust mask, such as a type N95 (US), is recommended to avoid inhalation.
- **Ventilation:** Use only in a well-ventilated area or outdoors to prevent the accumulation of dust or vapors.^{[1][2][3]}
- **Avoid Contact:** Take measures to avoid contact with skin and eyes, and do not breathe in the dust.^{[1][2]}
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling.^{[1][2][3]}

Spill and Accidental Release Measures

In the event of a spill, ensure adequate ventilation and wear appropriate personal protective equipment.[1][3] Spilled material should be swept up and shoveled into suitable containers for disposal.[1][2] Avoid generating dust during this process. Prevent the chemical from entering drains, waterways, or soil.[3]

Proper Disposal Procedures

The disposal of **3,5-Dihydroxybenzyl alcohol** must be conducted in accordance with all applicable federal, state, and local regulations.[3] Improper disposal can pose a significant risk to the environment.

Step-by-Step Disposal Guidance:

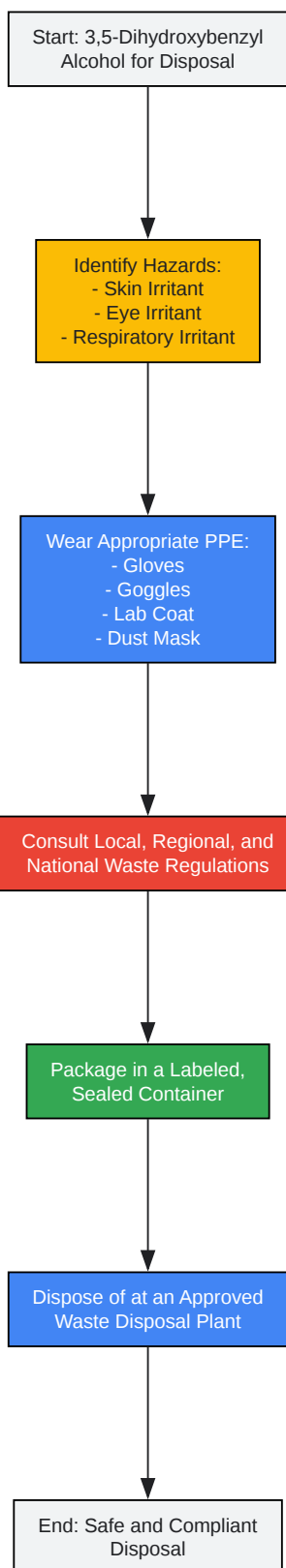
- **Consult Regulations:** Before initiating disposal, consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and to identify approved waste disposal facilities.[1]
- **Containerization:** Place the waste material in a suitable, tightly closed container.[3] Ensure the container is appropriately labeled with the chemical name and associated hazards.
- **Waste Collection:** Dispose of the contents and the container at an approved waste disposal plant.[1][2][3][4] Do not dispose of the material in regular trash or pour it down the drain.[1]
- **Professional Disposal Service:** It is highly recommended to contract a licensed professional waste disposal service to handle the collection and disposal of chemical waste.
- **Alternative Disposal Method:** In some jurisdictions and under specific conditions, it may be permissible to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[5] This should only be performed by qualified personnel in a permitted facility.

Hazard Summary

Hazard Classification	Description
Skin Corrosion/Irritation	Category 2: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	Category 2: Causes serious eye irritation.[1][2]
Specific target organ toxicity (single exposure)	Category 3: May cause respiratory irritation.[1][2]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **3,5-Dihydroxybenzyl alcohol**.



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Caption: Disposal workflow for **3,5-Dihydroxybenzyl alcohol**.

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